

Application Note: HPLC Analysis of Tocopherol Isomers in Covi-ox® Treated Samples

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Compound of Interest

Compound Name: Covi-ox

Cat. No.: B120575

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Abstract

This application note details a robust and reliable Normal-Phase High-Performance Liquid Chromatography (NP-HPLC) method for the simultaneous separation and quantification of four tocopherol isomers (α -, β -, γ -, and δ -tocopherol) in samples treated with **Covi-ox®**. **Covi-ox®** is a natural mixed tocopherol antioxidant derived from vegetable oils, commonly used to protect sensitive materials from oxidative degradation.[1][2] The described method utilizes a silica-based column with a non-polar mobile phase and highly sensitive fluorescence detection, ensuring accurate quantification crucial for stability studies, formulation development, and quality control.

Introduction

Vitamin E is a group of eight fat-soluble compounds, including four tocopherols (α , β , γ , δ) and four tocotrienols.[3][4] α -Tocopherol exhibits the highest biological activity in humans, but all isomers contribute to antioxidant properties.[5] **Covi-ox®** T-70, a common commercial blend, is rich in γ - and δ -tocopherol, with a typical composition of approximately 14% d-alpha-tocopherol, 2% d-beta-tocopherol, 60% d-gamma-tocopherol, and 24% d-delta-tocopherol.[1] Accurately quantifying the individual isomer profile in a **Covi-ox®** treated product is essential for understanding its antioxidant capacity and stability.

Normal-Phase HPLC (NP-HPLC) is particularly well-suited for separating tocopherol isomers, as their structural differences, based on the number and position of methyl groups on the chromanol ring, are better resolved in non-polar solvent systems.[5][6][7][8] This method

provides complete baseline separation of all four isomers, which can be challenging with Reverse-Phase (RP-HPLC) methods where β - and γ -tocopherols often co-elute.[5][6]

Experimental Protocol

Apparatus and Reagents

- HPLC System: Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and fluorescence detector (FLD).
- Chromatography Column: Spherisorb Silica-80 column (250 x 4.6 mm, 5 μ m particle size) or equivalent normal-phase silica column.[6]
- Data Acquisition: OpenLab ChemStation or equivalent chromatography data software.
- Reagents:
 - n-Hexane (HPLC Grade)
 - 2-Propanol (IPA, HPLC Grade)
 - Methanol (HPLC Grade)
 - α -, β -, γ -, and δ -Tocopherol certified reference standards.
 - Ethanol (ACS Grade)

Standard Preparation

- Primary Stock Solutions (1000 μ g/mL): Accurately weigh and dissolve 10 mg of each tocopherol isomer standard (α , β , γ , δ) in 10 mL of ethanol. Store at -20°C in amber vials.
- Mixed Standard Stock Solution (100 μ g/mL): Dilute 1 mL of each primary stock solution into a 10 mL volumetric flask and bring to volume with n-Hexane.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the Mixed Standard Stock Solution with n-Hexane to achieve concentrations ranging from approximately 0.1 μ g/mL to 10 μ g/mL.

Sample Preparation

The sample preparation aims to extract tocopherols from the sample matrix (e.g., oil, cream, drug formulation) into a solvent compatible with NP-HPLC. This direct dilution method avoids saponification, which can be time-consuming and risk degradation of the heat- and light-sensitive tocopherols.[\[9\]](#)[\[10\]](#)

- Weighing: Accurately weigh an appropriate amount of the **Covi-ox®** treated sample (e.g., 50-100 mg) into a 15 mL centrifuge tube.
- Extraction: Add 10 mL of n-Hexane to the tube.
- Vortex: Vortex the sample vigorously for 2 minutes to ensure complete dissolution and extraction of the tocopherols.
- Filtration: Filter the extract through a 0.45 µm PTFE syringe filter directly into an HPLC vial.
- Dilution (if necessary): If the tocopherol concentration is expected to be high, perform a further dilution with n-Hexane to ensure the concentrations fall within the calibration curve range.

HPLC Conditions

The chromatographic conditions are optimized for the separation of the four tocopherol isomers.

Parameter	Value
Column	Spherisorb Silica-80 (250 x 4.6 mm, 5 µm) [6]
Mobile Phase	Isocratic: n-Hexane:2-Propanol (99:1 v/v) [6] [7]
Flow Rate	1.0 mL/min [6]
Injection Volume	20 µL [6]
Column Temperature	30°C
Fluorescence Detector	Excitation: 295 nm, Emission: 330 nm [11]
Run Time	12 minutes

Data Presentation & Results

Chromatogram and Retention Times

Under the specified conditions, a clean separation of all four tocopherol isomers is achieved in under 10 minutes. A representative chromatogram is shown below.

Table 2: Typical Retention Times and Performance Data

Analyte	Retention Time (min)	Linearity (R ²)	LOD (µg/mL)	LOQ (µg/mL)
δ-Tocopherol	~5.0	> 0.999	0.03	0.10
γ-Tocopherol	~6.4	> 0.999	0.03	0.10
β-Tocopherol	~6.7	> 0.999	0.03	0.10
α-Tocopherol	~8.7	> 0.999	0.04	0.12

(Data are representative and should be confirmed during method validation)

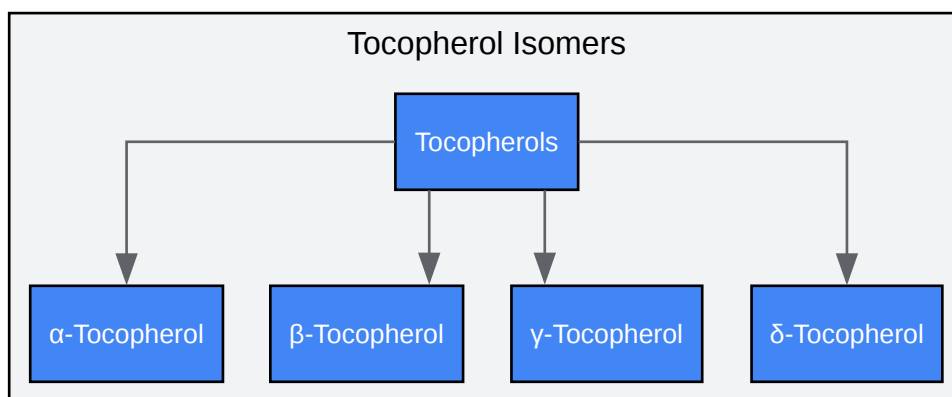
Quantitative Analysis of Covi-ox® Treated Sample

A calibration curve is generated for each isomer by plotting the peak area against the concentration of the prepared standards. The concentration of each tocopherol isomer in the test sample is then calculated using the regression equation from the calibration curve.

Table 3: Example Quantification in a **Covi-ox®** Treated Oil Sample

Sample	α -Tocopherol (mg/kg)	β -Tocopherol (mg/kg)	γ -Tocopherol (mg/kg)	δ -Tocopherol (mg/kg)	Total Tocopherols (mg/kg)
Control Oil	85.2	< LOQ	15.4	< LOQ	100.6
Covi-ox® Treated Oil	205.7	32.1	785.3	310.5	1333.6

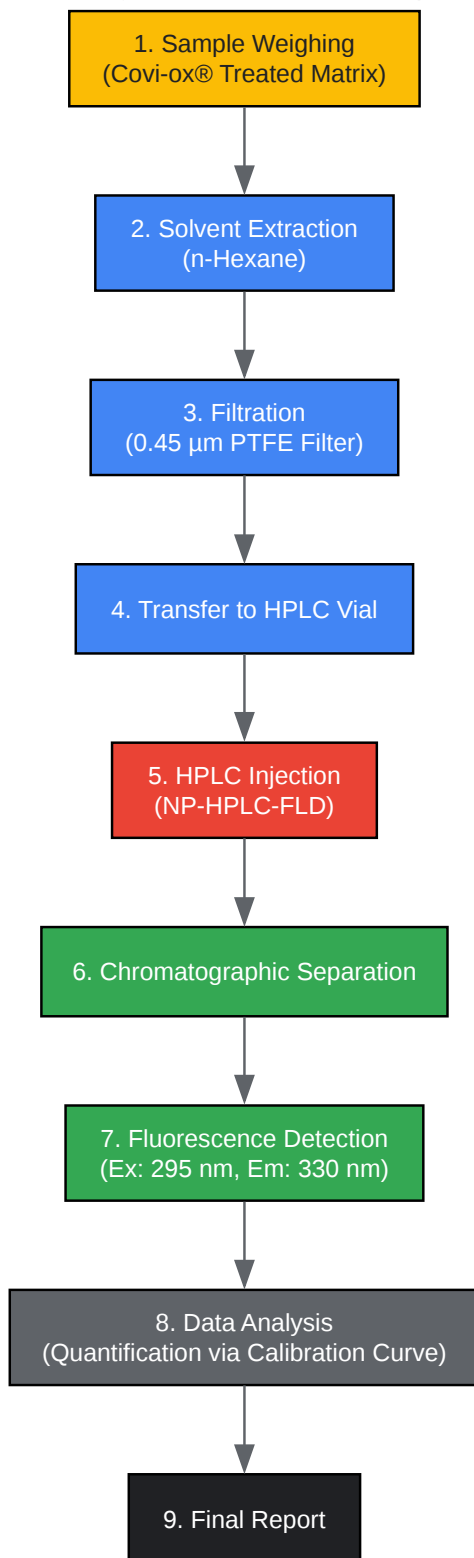
Visualizations



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Caption: Relationship of the four primary tocopherol isomers.

HPLC Analysis Workflow for Tocopherols

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References

- 1. explore.azelis.com [explore.azelis.com]
- 2. ulprospector.com [ulprospector.com]
- 3. tools.thermofisher.com [tools.thermofisher.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. aocs.org [aocs.org]
- 6. mdpi.com [mdpi.com]
- 7. Separation of tocopherol and tocotrienol isomers using normal- and reverse-phase liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Method Migration of a Normal Phase HPLC Method for Tocopherols in Dietary Supplements | Technology Networks [technologynetworks.com]
- 9. researchgate.net [researchgate.net]
- 10. thepharmajournal.com [thepharmajournal.com]
- 11. A validated liquid chromatography method for the simultaneous determination of vitamins A and E in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
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